

Einecs 278-843-0: A Technical Guide to Synthesis and Purification

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Compound of Interest

Compound Name: *Einecs 278-843-0*

Cat. No.: *B15191372*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification methods for **Einecs 278-843-0**, chemically identified as 3-(3,4-Dichlorophenyl)-5-(1H-indol-5-yl)-1,2,4-oxadiazole. This compound has demonstrated potential as a selective inhibitor of human monoamine oxidase B (MAO-B), suggesting its promise as a therapeutic agent for neurodegenerative disorders such as Parkinson's disease.^{[1][2]} This document details the experimental protocols, presents key quantitative data, and illustrates the synthetic workflow.

Chemical Identity

Identifier	Value
Einecs Number	278-843-0
Chemical Name	3-(3,4-Dichlorophenyl)-5-(1H-indol-5-yl)-1,2,4-oxadiazole

Synthesis Methodology

The synthesis of 3-(3,4-Dichlorophenyl)-5-(1H-indol-5-yl)-1,2,4-oxadiazole is achieved through a condensation reaction.^{[1][2]} The process involves the reaction of 3,4-dichlorobenzamidoxime with methyl 1H-indole-5-carboxylate in a superbasic medium of sodium hydroxide (NaOH) in dimethyl sulfoxide (DMSO).^{[1][2]}

Experimental Protocol

The following protocol is based on established laboratory procedures.^{[1][2]}

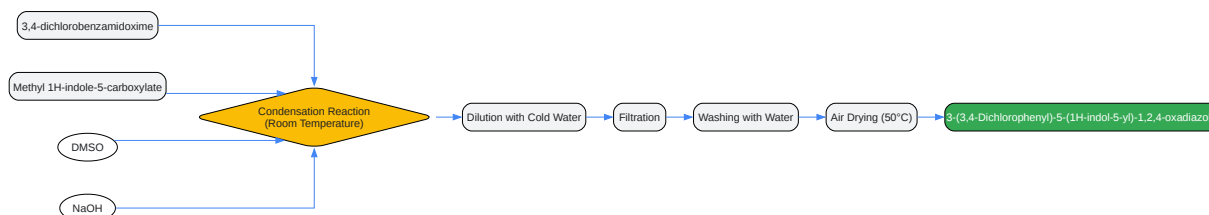
Materials:

- 3,4-dichlorobenzamidoxime
- Methyl 1H-indole-5-carboxylate
- Dimethyl sulfoxide (DMSO)
- Powdered Sodium Hydroxide (NaOH)
- Cold water

Procedure:

- In a suitable reaction vessel, dissolve 1 equivalent of 3,4-dichlorobenzamidoxime and 1 equivalent of methyl 1H-indole-5-carboxylate in DMSO.
- To this solution, rapidly add 1.3 equivalents of powdered NaOH.
- Stir the reaction mixture at room temperature. The progress of the reaction should be monitored using thin-layer chromatography (TLC).
- Upon completion of the reaction, dilute the mixture with cold water (approximately 30–50 mL).
- A precipitate will form. Collect the solid product by filtration.
- Wash the collected precipitate with water (approximately 30 mL).
- Air-dry the purified product at 50 °C.

Synthesis Workflow



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Synthesis workflow for **Einecs 278-843-0**.

Purification and Characterization

The purification of the final compound is a critical step to ensure its suitability for further research and development.

Purification Protocol

The primary purification method involves precipitation and washing as described in the synthesis protocol. The resulting precipitate is collected and dried to yield the final product.

Physical and Chemical Properties

Property	Value	Reference
Yield	79%	[1]
Appearance	Beige solid	[1]
Melting Point	193–195 °C	[1]

Characterization Methods

The identity and purity of the synthesized compound are confirmed using various analytical techniques:[1]

- ¹H-NMR (Proton Nuclear Magnetic Resonance): To determine the molecular structure.
- ¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance): To further confirm the carbon framework of the molecule.
- HRMS (High-Resolution Mass Spectrometry): To determine the precise mass and elemental composition.

Biological Activity and Mechanism of Action

3-(3,4-Dichlorophenyl)-5-(1H-indol-5-yl)-1,2,4-oxadiazole is a potent and selective inhibitor of MAO-B.[1][2]

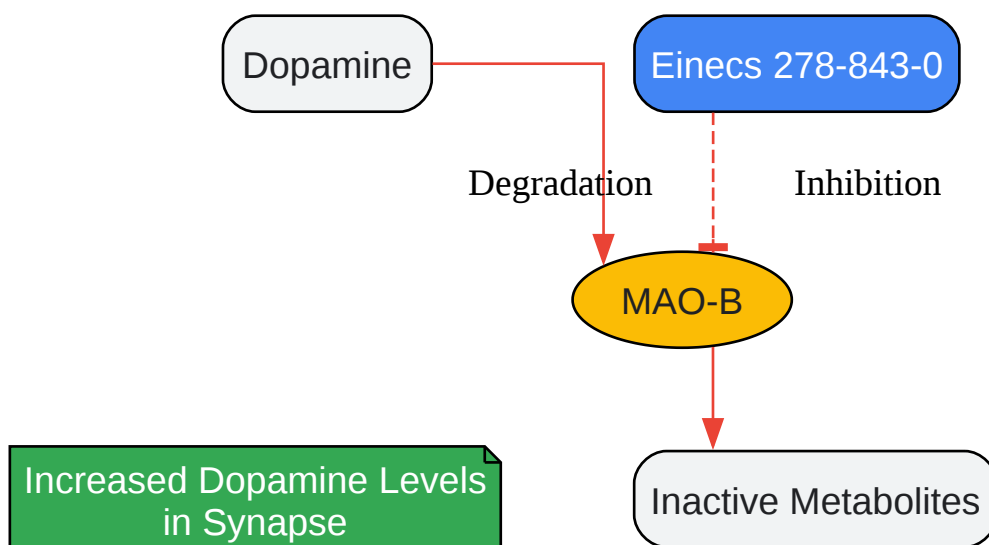
In Vitro Inhibition Data

Target	IC ₅₀ (μM)	Reference
MAO-A	150	[2]
MAO-B	0.036	[1][2]

IC₅₀ values represent the concentration of the compound required to inhibit 50% of the enzyme's activity.

Proposed Mechanism of Action in Neuroprotection

Monoamine oxidase B (MAO-B) is an enzyme responsible for the degradation of neurotransmitters, particularly dopamine. In neurodegenerative diseases like Parkinson's, the selective inhibition of MAO-B can increase dopamine levels in the brain, thereby alleviating some of the motor symptoms. The high selectivity of **Einecs 278-843-0** for MAO-B over MAO-A is a desirable characteristic for a potential therapeutic agent.



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*Mechanism of MAO-B inhibition by **EINECS 278-843-0**.*

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References

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